

An In-depth Technical Guide to Cy7 diso3 (di-sulfonated Cyanine7 NHS Ester)

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Compound of Interest

Compound Name: Cy7 dise(diso3)

Cat. No.: B3302398

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties, experimental applications, and relevant biological pathways associated with Cy7 diso3, a near-infrared (NIR) fluorescent dye crucial for advanced biological imaging and analysis.

Core Physical and Chemical Properties

Cy7 diso3, often commercially available as di-sulfonated Cyanine7 N-hydroxysuccinimidyl (NHS) ester, is a water-soluble, amine-reactive fluorescent dye. The presence of two sulfonate groups (diso3) significantly enhances its hydrophilicity, making it particularly suitable for labeling proteins and other biological macromolecules in aqueous environments without the need for organic co-solvents. This property is especially beneficial for sensitive proteins that are prone to denaturation.^[1]

Below is a summary of its key quantitative properties, compiled from various commercial and academic sources.

Property	Value	Notes
Full Chemical Name	di-sulfonated Cyanine7 N-hydroxysuccinimidyl ester	Varies slightly by manufacturer.
Molecular Formula	C41H46N3NaO10S2	May vary (e.g., as a potassium salt).
Molecular Weight	Approximately 828 g/mol	Can differ based on the counter-ion.
Excitation Maximum (λ_{ex})	~750 nm	In aqueous solution.
Emission Maximum (λ_{em})	~773 nm	
Molar Extinction Coefficient (ϵ)	~240,600 cm ⁻¹ M ⁻¹	
Quantum Yield (Φ)	~0.28-0.30	
Solubility	High in water, DMSO, and DMF	Stable for at least 12 months under these conditions.
Storage Conditions	-20°C, desiccated and protected from light	

Experimental Protocols

The primary application of Cy7 diso3 NHS ester is the covalent labeling of primary amines (-NH₂) on biomolecules such as proteins, antibodies, and amine-modified oligonucleotides. The NHS ester reacts with amines in a pH-dependent manner to form a stable amide bond.

Protein and Antibody Labeling Workflow

The following diagram outlines a typical workflow for labeling an antibody with Cy7 diso3 NHS ester.

Caption: Workflow for Antibody Conjugation with Cy7 diso3.

Detailed Methodologies

1. Preparation of Antibody:

- The antibody solution should be free of amine-containing buffers (e.g., Tris) and stabilizers like bovine serum albumin (BSA).
- Perform buffer exchange into a suitable labeling buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5) using dialysis or a spin filtration column.
- Adjust the antibody concentration to 2-10 mg/mL for optimal labeling efficiency.

2. Preparation of Cy7 diso3 NHS Ester:

- Immediately before use, dissolve the Cy7 diso3 NHS ester in high-quality, anhydrous dimethyl sulfoxide (DMSO) or water to a concentration of 10 mg/mL.

3. Conjugation Reaction:

- Add the dissolved Cy7 diso3 NHS ester to the antibody solution. A molar excess of 8-15 fold of dye to antibody is a common starting point for optimization.
- Incubate the reaction mixture for 1-2 hours at room temperature, protected from light. Gentle mixing during incubation is recommended.

4. Purification of the Conjugate:

- Separate the labeled antibody from unreacted dye using size-exclusion chromatography (e.g., a Sephadex G-25 column).
- The first colored fraction to elute will be the Cy7-labeled antibody.

5. Characterization and Storage:

- Determine the degree of labeling (DOL), which is the average number of dye molecules per antibody, by measuring the absorbance of the conjugate at 280 nm (for protein) and ~750 nm (for Cy7).
- Store the purified conjugate at -20°C in a suitable buffer containing a preservative like sodium azide.

Applications in Research and Drug Development

The near-infrared fluorescence of Cy7 diso3 makes it an invaluable tool for a range of applications where deep tissue penetration and low background autofluorescence are critical.

In Vivo Imaging

Cy7-labeled molecules, particularly antibodies, are widely used for non-invasive in vivo imaging in small animal models. This allows for real-time tracking of drug distribution, tumor targeting, and cellular trafficking. For instance, a Cy7-labeled antibody against a tumor-specific antigen can be used to visualize tumor margins and monitor therapeutic efficacy.

Fluorescence Microscopy

In fluorescence microscopy, Cy7 conjugates enable the visualization of specific proteins or cellular structures in fixed or live cells. Its emission in the far-red spectrum minimizes spectral overlap with other common fluorophores, making it suitable for multiplex imaging experiments.

Flow Cytometry

Cy7-labeled antibodies are frequently employed in flow cytometry for the identification and sorting of specific cell populations. Its brightness and distinct spectral properties allow for clear separation of cell subsets, even those with low antigen expression.

Signaling Pathway Example: EGFR Targeting

The Epidermal Growth Factor Receptor (EGFR) is a key target in cancer therapy. Cy7-labeled anti-EGFR antibodies can be used to visualize EGFR expression on cancer cells and to study the initial steps of receptor-ligand interaction and subsequent signaling.

The diagram below illustrates the binding of a Cy7-labeled anti-EGFR antibody to its target and the subsequent activation of downstream signaling pathways.

Caption: EGFR Signaling Pathway Activation.

This guide provides a foundational understanding of Cy7 diso3 for its effective implementation in research and development. For specific applications, further optimization of the provided protocols may be necessary.

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References

- 1. PE-Cy[®]7 Conjugated Antibodies | Cell Signaling Technology [cellsignal.com]
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